

Technical Guide: Dasatinib Carboxylic Acid Ethyl Ester (CAS No. 910297-62-0)

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Compound of Interest

Compound Name: *Dasatinib Carboxylic Acid Ethyl Ester*

Cat. No.: *B588416*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dasatinib Carboxylic Acid Ethyl Ester, with the CAS number 910297-62-0, is a key reference standard and a known process-related impurity in the manufacturing of Dasatinib. Dasatinib is a potent, orally administered small-molecule inhibitor of multiple tyrosine kinases, including BCR-ABL and the SRC family of kinases. It is a crucial therapeutic agent for chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL), particularly in cases of resistance or intolerance to other treatments. The accurate identification and quantification of related substances such as **Dasatinib Carboxylic Acid Ethyl Ester** are paramount for ensuring the quality, safety, and efficacy of the final Dasatinib drug product. This technical guide provides an in-depth overview of the chemical properties, a plausible synthesis protocol, analytical methodologies for characterization, and the relevant biological context of this compound.

Chemical and Physical Properties

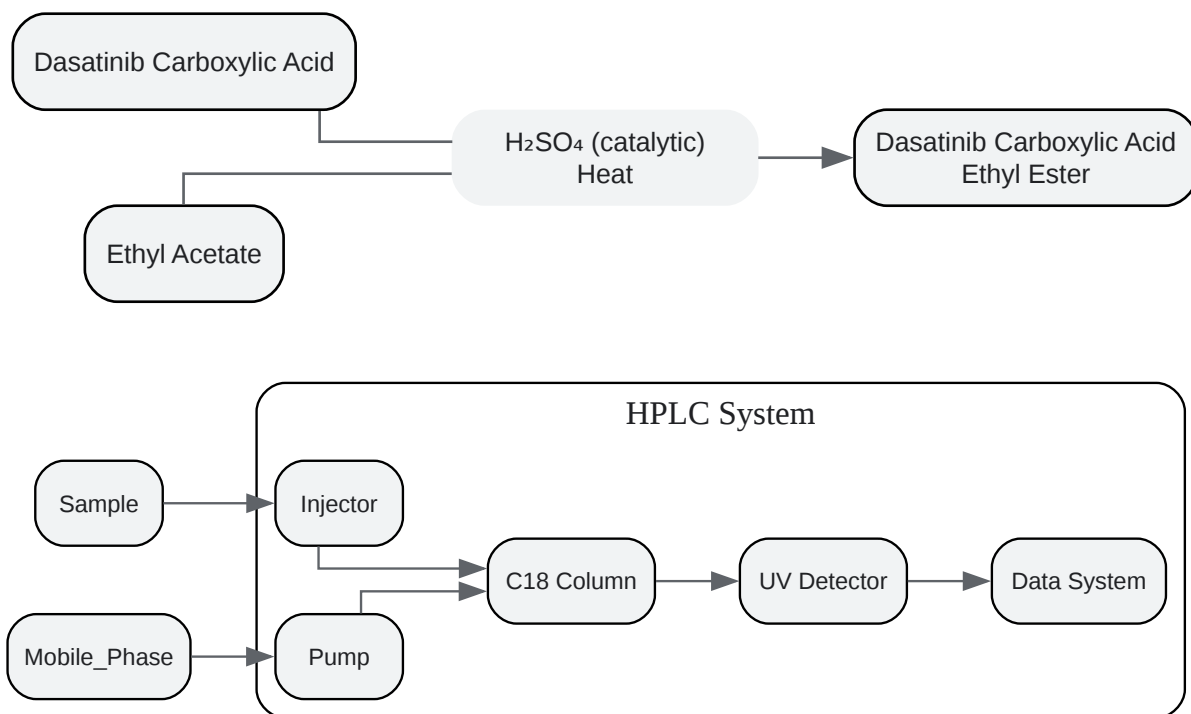
Dasatinib Carboxylic Acid Ethyl Ester is a derivative of Dasatinib where the hydroxyl group of the hydroxyethyl side chain is esterified. Its fundamental properties are summarized in the table below.

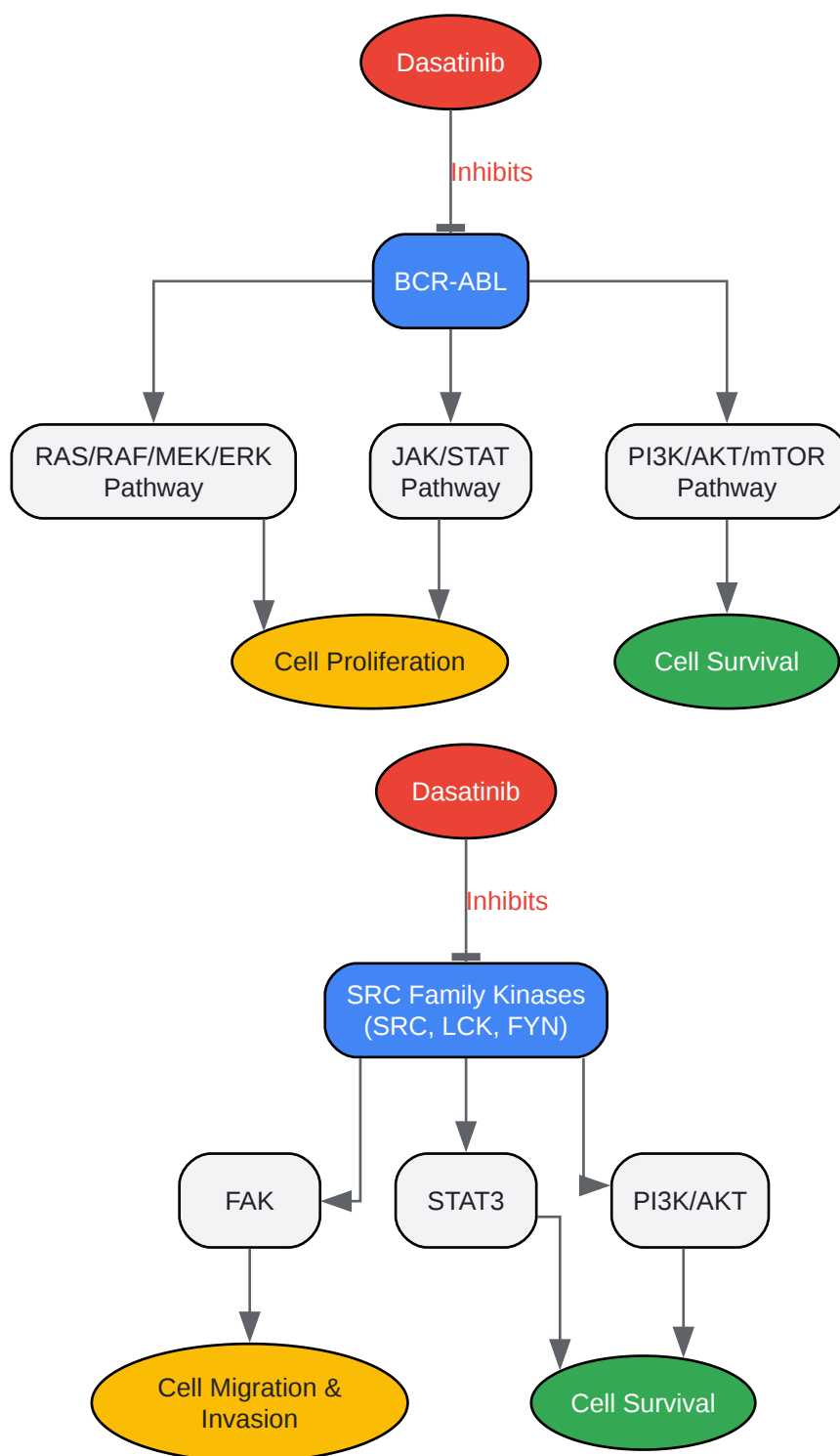
Property	Value
CAS Number	910297-62-0
IUPAC Name	4-[6-[[[5-[[[2-Chloro-6-methylphenyl)amino]carbonyl]-2-thiazolyl]amino]-2-methyl-4-pyrimidinyl]-1-piperazineacetic acid ethyl ester
Molecular Formula	C ₂₄ H ₂₈ ClN ₇ O ₃ S
Molecular Weight	530.04 g/mol
Appearance	Off-White Solid
Solubility	Soluble in DMSO

Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **Dasatinib Carboxylic Acid Ethyl Ester** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of Dasatinib and its derivatives. The following protocol outlines a potential esterification of the corresponding carboxylic acid precursor.

Reaction Scheme:





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